

# Glycidol-d5 isotope effect in chemical reactions

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Glycidol-d5

CAS No.: 1246819-20-4

Cat. No.: S1782816

Get Quote

## What is Glycidol-d5?

**Glycidol-d5** is a deuterated form of glycidol, where five hydrogen atoms are replaced with deuterium isotopes [1] [2]. Its primary role in research is as an **internal standard** in analytical chemistry.

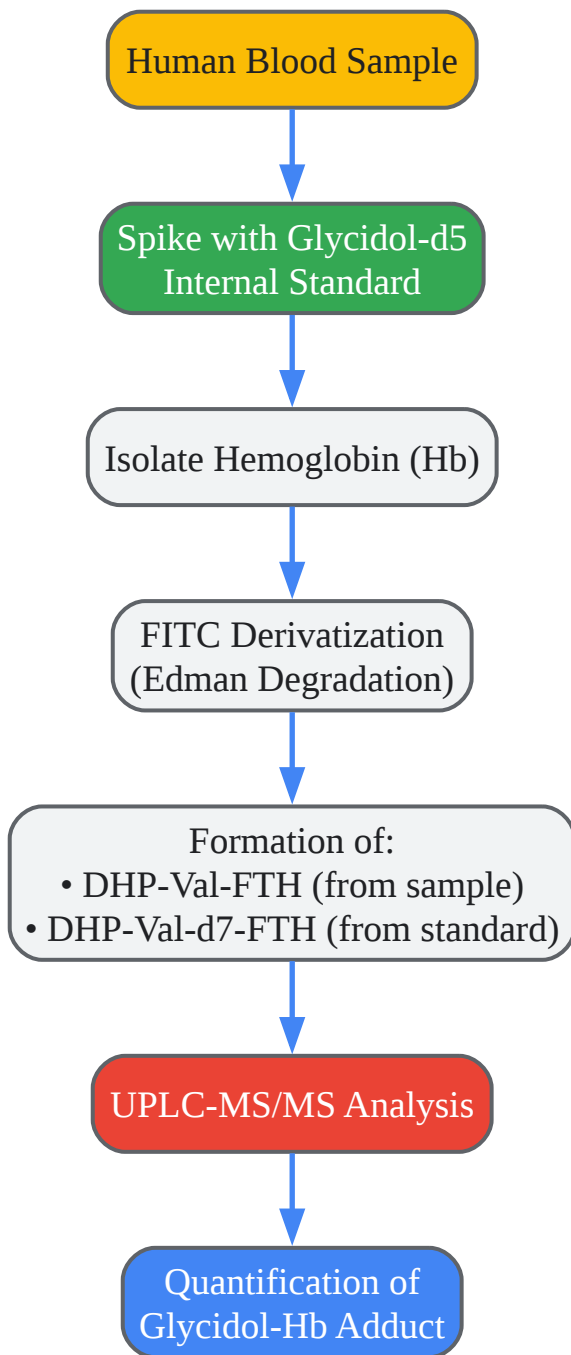
Property	Description
CAS Number	1246819-20-4 [1] [2]
Molecular Formula	$C_3HD_5O_2$ [1] [2]
Molecular Weight	79.11 g/mol [1] [2]
Primary Application	Internal Standard for mass spectrometry [1]
Key Use	Quantifying glycidol in complex mixtures (e.g., foods, biological matrices) [1]

## Understanding the Role of an Internal Standard

While direct data on isotope effects is unavailable, **Glycidol-d5**'s effectiveness as an internal standard is rooted in the principle of isotope effects. In techniques like **isotope-dilution mass spectrometry**, it is used to precisely quantify the amount of ordinary glycidol in a sample [3] [1].

- **Sample Spiking:** A known, precise amount of **Glycidol-d5** is added to the sample at the beginning of the analysis [3].
- **Co-processing:** The glycidol present in the sample and the added **Glycidol-d5** undergo identical chemical and physical processing (e.g., extraction, derivatization).
- **Mass Spectrometry Detection:** The mass spectrometer distinguishes between glycidol and the heavier **Glycidol-d5** based on their mass difference [3].
- **Quantification:** By comparing the signal intensity of the sample's glycidol to the known amount of **Glycidol-d5**, researchers can calculate the original concentration of glycidol with high accuracy, correcting for any losses during preparation [3].

This diagram illustrates the workflow for using **Glycidol-d5** in the analysis of hemoglobin adducts, a specific application mentioned in the search results [3]:

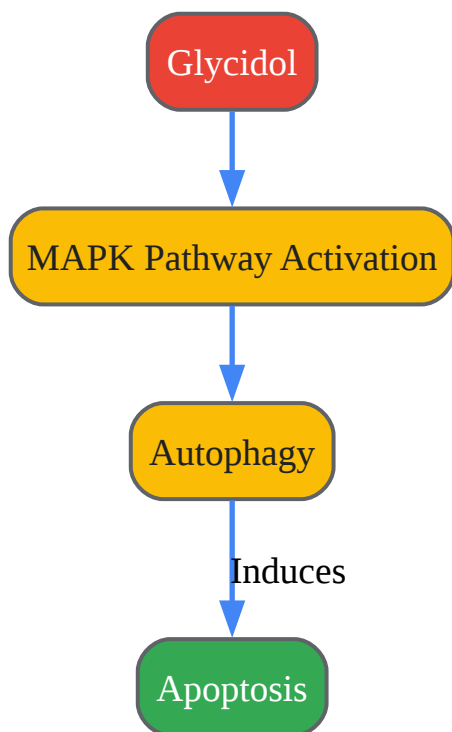


[Click to download full resolution via product page](#)

*Diagram Title: Workflow for Glycidol Hemoglobin Adduct Biomonitoring*

## A Note on Glycidol's Toxicity and Relevance

Understanding glycidol's biological activity is crucial for contextualizing research that might use **Glycidol-d5**. Glycidol is classified as a **probable human carcinogen (IARC Group 2A)** [4]. Recent studies show it can induce autophagy-dependent apoptosis in human umbilical vein endothelial cells (HUVECs) by activating the **ERK, JNK, and p38 MAPK signaling pathways** [5]. This mechanism is visualized below.



Click to download full resolution via product page

Diagram Title: *Glycidol-Induced Toxicity Pathway in HUVECs*

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. - Glycidol | CAS 1246819-20-4 | SCBT - Santa Cruz Biotechnology d 5 [scbt.com]
2. - Glycidol | CAS 1246819-20-4 | Larodan Research Grade Lipids d 5 [larodan.com]
3. An isotope -dilution UPLC-MS/MS technique for the human... [pubmed.ncbi.nlm.nih.gov]

4. - Wikipedia Glycidol [en.wikipedia.org]

5. Apigenin and its octoic acid diester attenuated glycidol -induced... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Glycidol-d5 isotope effect in chemical reactions]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1782816#glycidol-d5-isotope-effect-in-chemical-reactions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** info@smolecule.com

**Web:** www.smolecule.com